

Personal protective equipment for handling Mw150

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Essential Safety and Handling Guide for Mw-150

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **Mw-150**, a p38α MAPK inhibitor.

This document provides critical safety and logistical information for the laboratory use of **Mw-150** (CAS No.: 1628502-91-9), a selective, CNS penetrant, and orally active inhibitor of p38 α MAPK. Adherence to these guidelines is essential to ensure personal safety and maintain a secure research environment.

Immediate Safety Information

Mw-150 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Direct contact should be avoided, and all handling must be performed in a designated and properly ventilated area.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure risk. The following table summarizes the required PPE for handling **Mw-150** in solid and solution forms.



| PPE Component | Specification | Purpose |
|------------------------|--|---|
| Eye Protection | Chemical safety goggles or a face shield. | Protects eyes from splashes and airborne particles. |
| Hand Protection | Nitrile or neoprene gloves. | Provides a barrier against skin contact. Regularly inspect gloves for any signs of degradation or puncture. |
| Body Protection | A lab coat or chemical- resistant apron. | Protects against spills and contamination of personal clothing. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. A respirator may be required for handling large quantities or when generating aerosols. | Prevents inhalation of the compound. |

First Aid Measures

| Exposure Route | Immediate Action |
|---|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention. |
| Skin Contact | Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists. |
| Inhalation | Move to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. |
| Ingestion Do NOT induce vomiting. Rinse mouth water. Seek immediate medical attention | |

Operational and Disposal Plans



Handling and Storage

- Handling: Avoid creating dust or aerosols. All weighing and solution preparation should be conducted in a chemical fume hood. Do not eat, drink, or smoke in areas where Mw-150 is handled. Wash hands thoroughly after handling.[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from
 incompatible materials such as strong oxidizing agents. For long-term storage, refer to the
 manufacturer's recommendations, which are typically -20°C for the solid form and -80°C
 when in solution.[1]

Disposal Plan

Dispose of **Mw-150** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Experimental Protocols

The following is a representative protocol for an in vitro kinase assay using **Mw-150** to assess its inhibitory effect on p38 α MAPK.

In Vitro p38α MAPK Kinase Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of **Mw-150** for p38 α MAPK.

Materials:

- Recombinant active p38α MAPK enzyme
- Kinase buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl2, 0.1 mg/mL BSA, 2 mM DTT)
- Substrate (e.g., ATF2)
- ATP
- Mw-150 stock solution (in DMSO)



- ADP-Glo™ Kinase Assay kit (or similar)
- 384-well plates
- Plate reader capable of luminescence detection

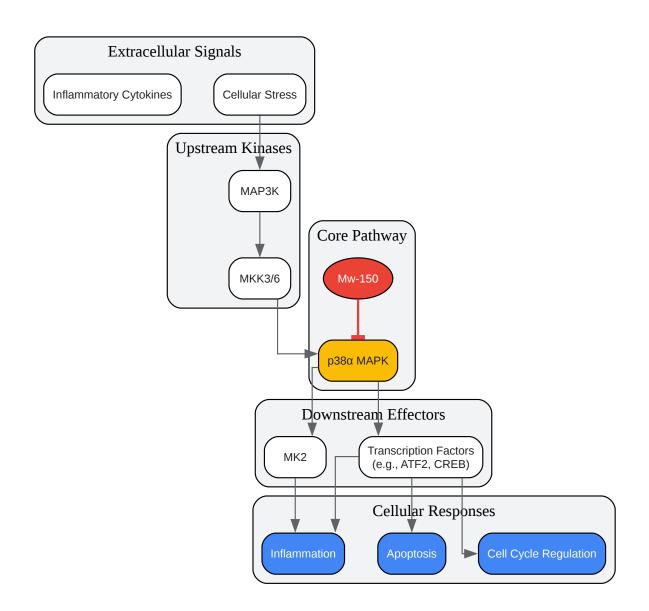
Procedure:

- Compound Preparation: Prepare a serial dilution of Mw-150 in DMSO. A typical starting concentration might be 10 mM.
- Reaction Setup:
 - \circ Add 1 µL of the diluted **Mw-150** or DMSO (vehicle control) to the wells of a 384-well plate.
 - \circ Add 2 µL of p38 α MAPK enzyme in kinase buffer to each well.
 - \circ Add 2 μL of a mixture of the substrate (ATF2) and ATP in kinase buffer to initiate the reaction.
- Incubation: Incubate the plate at room temperature for 60 minutes.
- Detection:
 - Add 5 µL of ADP-Glo[™] Reagent to each well and incubate for 40 minutes at room temperature to stop the kinase reaction and deplete the remaining ATP.
 - \circ Add 10 μ L of Kinase Detection Reagent to each well and incubate for 30 minutes at room temperature to convert the generated ADP to ATP and produce a luminescent signal.
- Data Acquisition: Measure the luminescence using a plate reader.
- Data Analysis: Calculate the percent inhibition for each concentration of Mw-150 relative to the DMSO control. Plot the percent inhibition against the logarithm of the Mw-150 concentration and fit the data to a dose-response curve to determine the IC50 value.

Signaling Pathway and Experimental Workflow



Mw-150 is a potent inhibitor of p38α MAPK, a key kinase in a signaling cascade that responds to inflammatory cytokines and cellular stress. The p38 MAPK pathway is involved in a variety of cellular processes, including inflammation, apoptosis, and cell differentiation.[1][2]



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Caption: The p38 MAPK signaling pathway and the inhibitory action of Mw-150.





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Caption: A typical experimental workflow for an in vitro kinase assay with **Mw-150**.

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